

Preparing Stock Solutions of UK-5099 for Enhanced Research Applications

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Compound of Interest

Compound Name: UK-5099

Cat. No.: B1683380

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Abstract

This document provides detailed application notes and protocols for the preparation, storage, and use of stock solutions of **UK-5099**, a potent and specific inhibitor of the mitochondrial pyruvate carrier (MPC). These guidelines are intended for researchers, scientists, and drug development professionals to ensure consistency, accuracy, and efficacy in experiments utilizing this compound. The protocols outlined herein cover solubility, stock solution preparation, storage conditions, and quality control, alongside a summary of its mechanism of action and its implications for cellular metabolism.

Introduction

UK-5099 (also known as PF-1005023) is a small molecule inhibitor that specifically targets the mitochondrial pyruvate carrier (MPC), a protein complex responsible for transporting pyruvate from the cytoplasm into the mitochondrial matrix.^{[1][2]} By blocking this crucial step, **UK-5099** effectively inhibits pyruvate-driven respiration and shifts cellular metabolism towards glycolysis, even in the presence of oxygen (a phenomenon known as the Warburg effect).^{[1][2]} This targeted inhibition makes **UK-5099** an invaluable tool for studying cellular metabolism, cancer biology, and other physiological and pathological processes dependent on mitochondrial pyruvate oxidation.

Proper preparation of a **UK-5099** stock solution is critical for obtaining reliable and reproducible experimental results. This guide provides comprehensive protocols to that end.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **UK-5099** is fundamental for its effective use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₂ N ₂ O ₂	[3][4]
Molecular Weight	288.3 g/mol	[1][3]
Appearance	Bright yellow crystalline solid	[5][6]
Purity	≥95% to ≥99% (HPLC)	[3][6]
CAS Number	56396-35-1	[3][4]

Solubility and Recommended Solvents

UK-5099 exhibits poor solubility in aqueous solutions but is soluble in several organic solvents. [1][3] The choice of solvent is critical and should be compatible with the downstream experimental system.

Solvent	Solubility	Notes	Reference
DMSO (Dimethyl Sulfoxide)	Up to 100 mg/mL (346.86 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility. Sonication may be required.	[1][5][6]
DMF (Dimethylformamide)	Approximately 15 mg/mL	Purge with an inert gas.	[3]
Ethanol	Up to 8 mg/mL	[4]	
Water	Insoluble	[1]	
1:1 DMF:PBS (pH 7.2)	Approximately 0.5 mg/mL	Prepare by first dissolving in DMF, then diluting with PBS. Aqueous solutions are not recommended for storage beyond one day.	[3]

Protocol for Preparing a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **UK-5099** in DMSO, which can be further diluted to working concentrations for various assays.

Materials:

- **UK-5099** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the **UK-5099** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **UK-5099** powder using an analytical balance in a fume hood. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 28.83 mg of **UK-5099**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **UK-5099** powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can aid in dissolution.^[7] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.^{[1][5]}
- Storage: Store the aliquots at -20°C or -80°C for long-term stability.

Storage and Stability

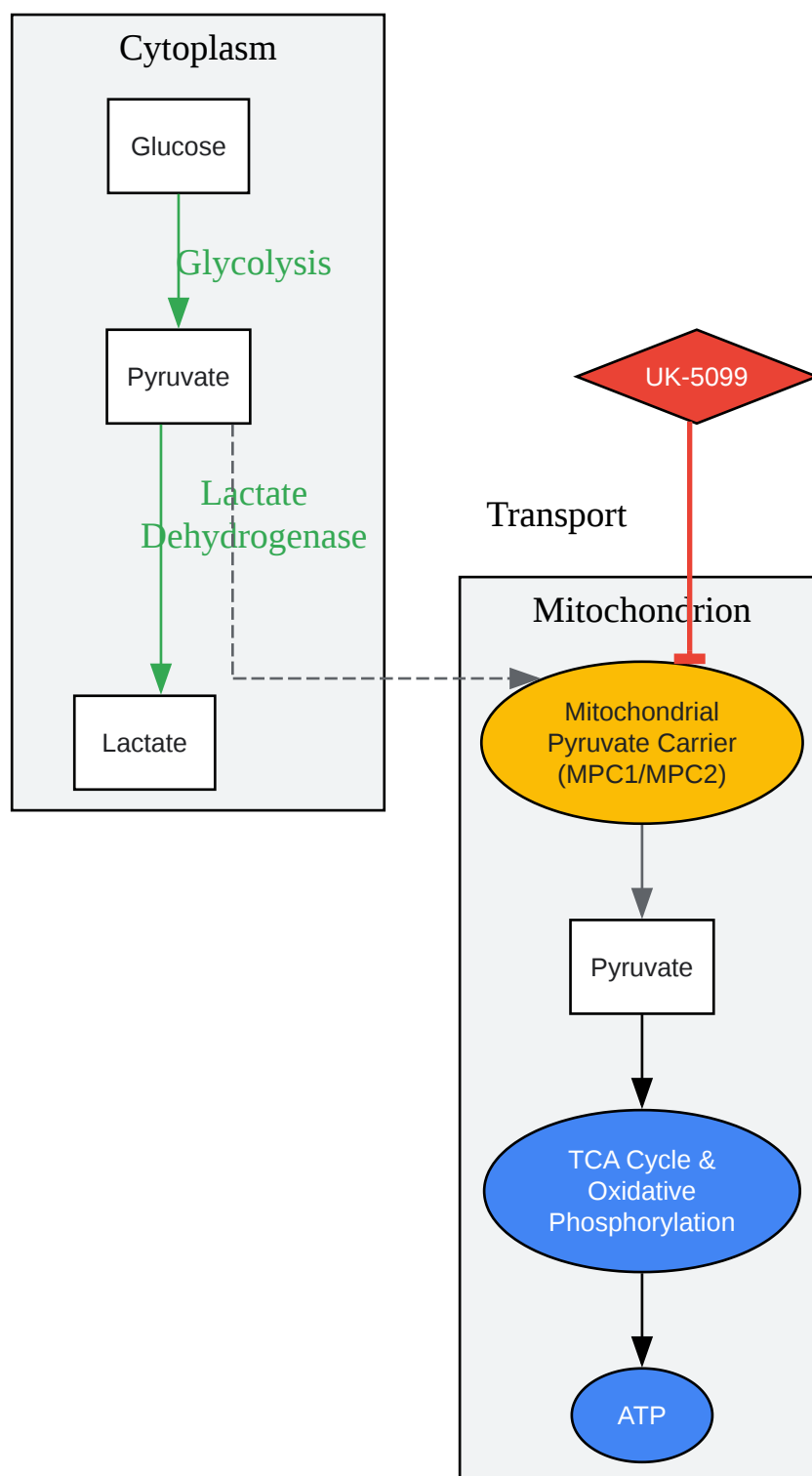
Proper storage is crucial to maintain the integrity and activity of **UK-5099** stock solutions.

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 3 years	^{[1][7]}
In Solvent (DMSO)	-80°C	Up to 1 year	^{[1][7]}
In Solvent (DMSO)	-20°C	1 to 2 weeks	^{[1][5]}

Note: It is highly recommended to use fresh DMSO for reconstitution as absorbed moisture can decrease the solubility of **UK-5099**.[\[1\]](#)[\[5\]](#)

Mechanism of Action and Signaling Pathway

UK-5099 acts as a potent inhibitor of the mitochondrial pyruvate carrier (MPC), which is composed of MPC1 and MPC2 subunits.[\[2\]](#) This inhibition blocks the transport of pyruvate into the mitochondria, thereby uncoupling glycolysis from the tricarboxylic acid (TCA) cycle. Consequently, cells treated with **UK-5099** exhibit decreased oxidative phosphorylation (OXPHOS) and an increased reliance on aerobic glycolysis for ATP production.[\[1\]](#)[\[2\]](#)

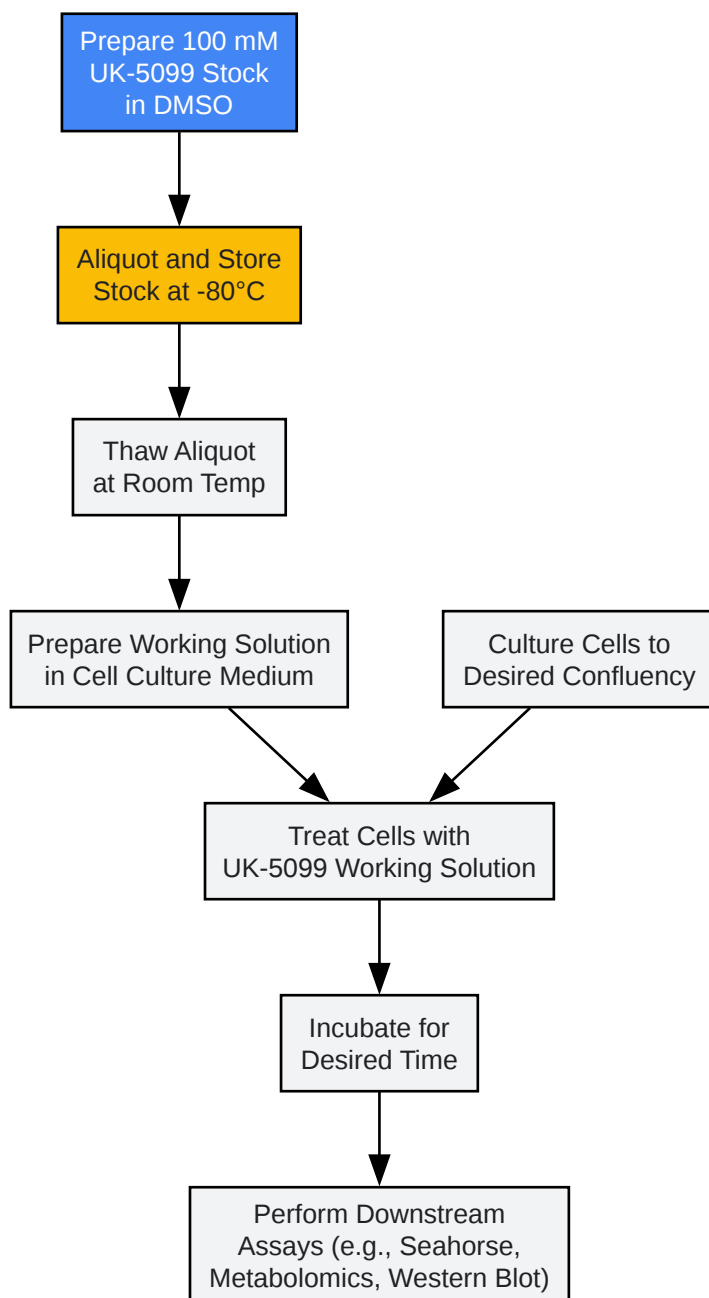


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Caption: Mechanism of action of **UK-5099**.

Experimental Workflow for In Vitro Studies

The following diagram illustrates a typical workflow for utilizing a **UK-5099** stock solution in cell-based assays.



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Caption: A typical experimental workflow for in vitro studies.

In Vivo Formulation and Administration

For animal studies, **UK-5099** requires a specific formulation due to its poor aqueous solubility.

Example Formulation for Intraperitoneal (i.p.) Injection:

A common vehicle for in vivo administration involves a mixture of DMSO, PEG300, Tween 80, and saline.^[7]

Preparation of a 1.67 mg/mL solution:^[7]

- Prepare a concentrated stock of **UK-5099** in DMSO (e.g., 16.7 mg/mL).
- In a sterile tube, add 10% of the final volume from the DMSO stock.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween 80 and mix until the solution is clear.
- Add 45% of the final volume of saline and mix well.

Example Formulation in Corn Oil:

For some applications, a suspension in corn oil may be suitable.

Preparation of a 2 mg/mL solution:^[8]

- Dissolve **UK-5099** in a minimal amount of DMSO (e.g., to achieve a 10% final DMSO concentration).
- Add the DMSO solution to corn oil to reach the final desired concentration and volume.

Note: In vivo formulations should be prepared fresh before use.

Quality Control

To ensure the reliability of experimental data, it is important to perform quality control checks on your **UK-5099** stock solution.

- Visual Inspection: Regularly check for any precipitation in the stock solution, especially after thawing. If precipitate is observed, gently warm and vortex the solution to redissolve.
- Functional Assay: Periodically validate the activity of the stock solution using a functional assay, such as measuring the oxygen consumption rate (OCR) in a relevant cell line. A decrease in pyruvate-driven respiration upon treatment with **UK-5099** will confirm its inhibitory activity.

Safety Precautions

UK-5099 should be handled with appropriate safety precautions.

- Wear personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for detailed information on handling and disposal.[3]

By following these detailed application notes and protocols, researchers can confidently prepare and utilize **UK-5099** stock solutions to achieve accurate and reproducible results in their investigations of cellular metabolism and disease.

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